

chromium acetate coordination compounds comparison other metals

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Compound Focus: Chromium(III) acetate

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Chromium Acetate Coordination Compounds: Key Characteristics

The table below summarizes the fundamental differences between the two main types of chromium acetate coordination compounds.

Feature	Chromium(II) Acetate	Chromium(III) Acetate
Oxidation State	+2 [1] [2]	+3 [3] [4]
Common Formula	$\text{Cr}_2(\text{O}_2\text{CCH}_3)_4(\text{H}_2\text{O})_2$ [2]	$[\text{Cr}_3(\text{OAc})_6(\text{H}_2\text{O})_3]^+$ (a common, trinuclear form) [3]
Molecular Structure	Dinuclear "paddle-wheel" structure with a Cr–Cr quadruple bond [2] [5]	Trinuclear cluster with a triangular Cr_3 core bridged by acetate ions [3]
Key Property	Diamagnetic; highly sensitive to oxidation by air [2] [6]	Kinetically inert; relatively stable [4]
Primary Applications	Starting material for other Cr(II) complexes; organic dehalogenation reagent [2] [6]	Mordant in textile dyeing; catalyst in leather tanning [3]

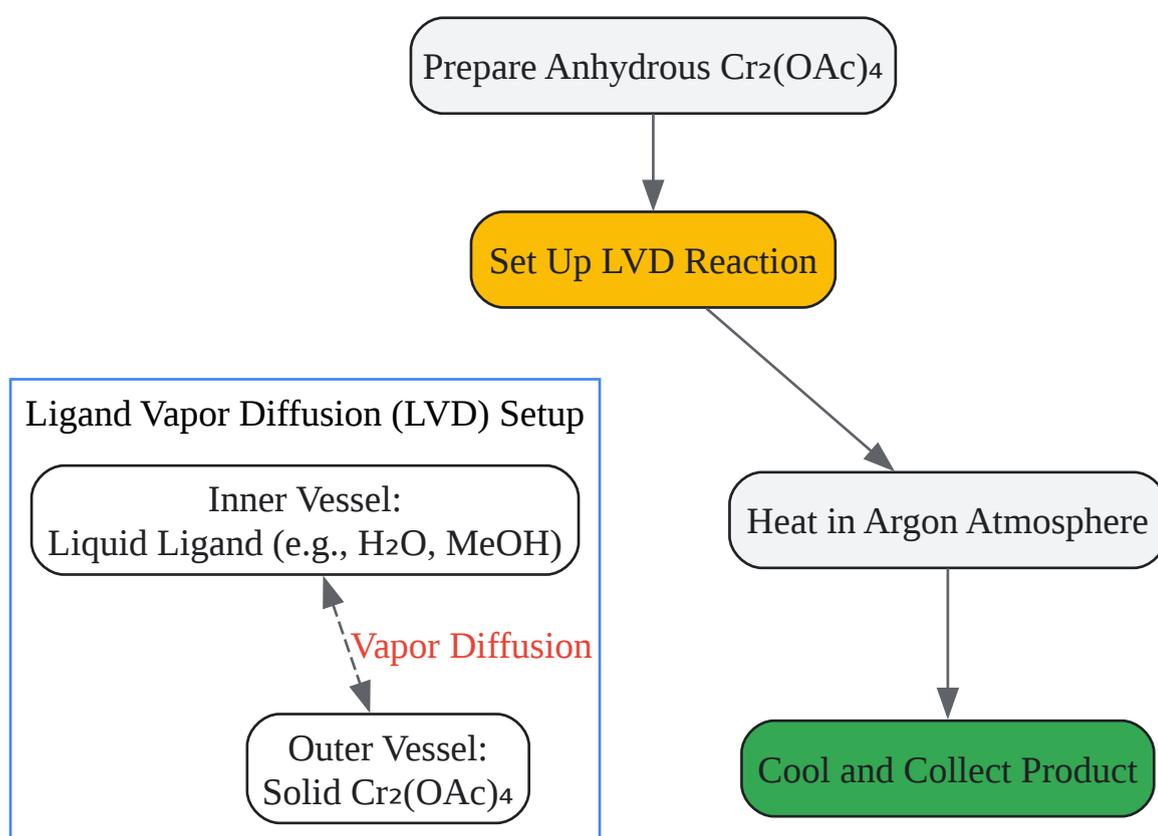
Experimental Data and Protocols

Here are specific methodologies and findings for chromium acetates from the recent literature.

Synthesis of Chromium(II) Acetate with Axial Ligands

A 2020 study described a "ligand vapor diffusion" method to synthesize axially coordinated Chromium(II) acetate complexes in gram-scale with high yield [5].

- **Experimental Workflow:** The following diagram illustrates the synthesis process:



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- **Key Data:** The method achieved a near 100% yield. The purity of the resulting complexes (with L = H_2O , MeOH , pyridine) was confirmed by Powder X-ray Diffraction (PXRD), showing patterns identical to previously reported single-crystal structures [5].

Kinetic Stability of a Chromium(III) Macrocyclic Complex

A 2023 study compared the kinetic stability of metal complexes with bridged and unbridged macrocyclic ligands, including a Chromium(III) complex [7].

- **Experimental Protocol:**
 - **Complex Synthesis:** The unbridged macrocyclic ligand 1,7-dibenzylcyclen was complexed with chromium and other metal acetates (e.g., Co, Ni, Cu, Zn) in methanol. The resulting complexes were isolated as non-hygroscopic powders after anion metathesis with ammonium hexafluorophosphate (NH_4PF_6) [7].
 - **Stability Measurement:** The kinetic stability of the complexes was assessed by monitoring their decomposition under harsh conditions, specifically using high concentrations of acid and elevated temperatures [7].
- **Key Finding:** The study concluded that the stability of macrocyclic complexes is highly dependent on **ligand-metal complementarity**. The benefit of a rigid, cross-bridged ligand structure for enhancing kinetic stability was most pronounced for the copper(II) ion with a cyclam-based ligand (a 14-membered ring), and less so for other metal-ligand combinations [7].

Antimicrobial Activity of Chromium(III) Complexes

A 2020 review summarized the antimicrobial activity of 32 different Chromium(III) coordination compounds [8].

- **General Synthesis Protocol:**
 - A methanolic or ethanolic solution of the organic ligand (e.g., a Schiff base, macrocyclic compound, or hydrazone) is added to a solution of a Chromium(III) salt like CrCl_3 .
 - The reaction mixture is refluxed for several hours, often with the pH adjusted to 7–8 using a methanolic ammonia solution or sodium acetate.
 - The colored complex that precipitates is filtered, washed with solvent, and dried [8].
- **Proposed Mechanism of Action:** The review suggests that Chromium(III) complexes can interact with cysteine and histidine residues in microbial cellular proteins, forming stable complexes. This can disrupt enzyme function and cellular respiration. Another potential mechanism is the generation of reactive oxygen species (ROS), which can trigger apoptosis in microbial cells [8].

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